

A Comprehensive Technical Guide to 4-(dipropylamino)benzaldehyde for Advanced Research Applications

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Compound of Interest

Compound Name: 4-(dipropylamino)benzaldehyde

CAS No.: 613-28-5

Cat. No.: B1213418

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Abstract

4-(dipropylamino)benzaldehyde is a substituted aromatic aldehyde of significant interest in chemical synthesis and materials science. Its molecular architecture, featuring an electron-donating dipropylamino group and an electron-withdrawing aldehyde function, gives rise to unique chemical reactivity and photophysical properties. This guide provides an in-depth analysis of its molecular structure, physicochemical properties, synthesis, and diverse applications, with a focus on its utility for researchers, scientists, and professionals in drug development.

Part 1: Core Molecular and Physical Attributes

A thorough understanding of the fundamental properties of **4-(dipropylamino)benzaldehyde** is essential for its effective application in research and development.

1.1 Molecular Structure and Identity

The structure of **4-(dipropylamino)benzaldehyde** is characterized by a benzene ring substituted at the para position with a formyl group (-CHO) and a dipropylamino group [-N(CH₂CH₂CH₃)₂]. This arrangement establishes a "push-pull" electronic system that influences its chemical behavior and spectroscopic properties.

- Chemical Formula: C₁₃H₁₉NO[1][2]
- IUPAC Name: **4-(dipropylamino)benzaldehyde**[3]
- CAS Number: 613-28-5[1][3]
- SMILES: CCCN(CCC)c1ccc(C=O)cc1[3][4]
- InChI Key: HDOZLDYBGNJMMZ-UHFFFAOYSA-N[4][5]

1.2 Molecular Weight

Accurate molecular weight is critical for stoichiometric calculations in synthetic protocols and quantitative analyses.

Property	Value	Source
Molecular Weight	205.30 g/mol	PubChem[1][3], Santa Cruz Biotechnology[2]
Monoisotopic Mass	205.146664230 Da	PubChem[3]

1.3 Physicochemical Properties

The physical and chemical properties of **4-(dipropylamino)benzaldehyde** dictate its handling, storage, and application in various experimental setups.

Property	Value
Appearance	Solid
Boiling Point	205 °C
Storage Temperature	Room Temperature

This data is compiled from publicly available chemical databases and supplier information.

Part 2: Synthesis and Characterization Protocols

The synthesis of **4-(dipropylamino)benzaldehyde** can be achieved through established organic chemistry methodologies. Its structural confirmation and purity are assessed using standard analytical techniques.

2.1 Synthetic Strategy: Vilsmeier-Haack Formylation

A prevalent method for the synthesis of **4-(dipropylamino)benzaldehyde** is the Vilsmeier-Haack reaction. This involves the formylation of an electron-rich aromatic compound, N,N-dipropylaniline, using a Vilsmeier reagent, which is typically generated from phosphorus oxychloride and a substituted amide like N,N-dimethylformamide (DMF).

Conceptual Workflow of Vilsmeier-Haack Synthesis

Caption: Vilsmeier-Haack synthesis of **4-(dipropylamino)benzaldehyde**.

Detailed Experimental Protocol:

- **Vilsmeier Reagent Formation:** In a flask equipped for inert atmosphere operation, cool N,N-dimethylformamide (DMF) in an ice bath. Slowly add phosphorus oxychloride (POCl_3) while maintaining the temperature below 10 °C.
- **Addition of Substrate:** To the freshly prepared Vilsmeier reagent, add N,N-dipropylaniline dropwise, ensuring the reaction temperature is controlled.
- **Reaction Progression:** Allow the mixture to warm to room temperature and stir for several hours. Monitor the reaction's progress using thin-layer chromatography (TLC).
- **Workup:** Carefully pour the reaction mixture into a beaker of crushed ice and neutralize with an aqueous solution of a base, such as sodium hydroxide, until alkaline.
- **Isolation and Purification:** Collect the precipitated crude product by filtration. Purify the product by recrystallization from a suitable solvent (e.g., ethanol/water) or by column chromatography on silica gel.

2.2 Structural Verification

The identity and purity of the synthesized **4-(dipropylamino)benzaldehyde** are confirmed using a combination of spectroscopic methods:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR and ^{13}C NMR spectra will provide detailed information about the proton and carbon environments, respectively, confirming the presence of the aldehyde, aromatic, and dipropylamino moieties.
- Infrared (IR) Spectroscopy: A characteristic strong absorption band for the aldehyde carbonyl ($\text{C}=\text{O}$) stretch is expected in the region of $1670\text{-}1700\text{ cm}^{-1}$.
- Mass Spectrometry (MS): The mass spectrum will exhibit a molecular ion peak corresponding to the compound's molecular weight, confirming its elemental composition.

Part 3: Scientific and Industrial Applications

The distinct chemical properties of **4-(dipropylamino)benzaldehyde** make it a valuable compound in several areas of research and industry.

3.1 Aldehyde Dehydrogenase Inhibition

4-(dipropylamino)benzaldehyde is recognized as a potent and reversible inhibitor of aldehyde dehydrogenases (ALDHs).[1][2] Specifically, it has shown greater potency than the commonly used ALDH inhibitor 4-(diethylamino)benzaldehyde (DEAB) against mouse and human ALDH1.[6] This inhibitory activity is a critical aspect of its application in cancer research, particularly in studies involving cancer stem cells where ALDH activity is often upregulated.[6]

3.2 Intermediate in Chemical Synthesis

This compound serves as a versatile intermediate in the synthesis of more complex molecules.[7] Its aldehyde group can readily undergo condensation reactions, such as the formation of Schiff bases, which is a foundational step in the creation of various pharmaceuticals and agrochemicals.[7][8]

3.3 Development of Dyes and Fluorescent Probes

4-(dipropylamino)benzaldehyde is a precursor in the synthesis of dyes and fluorescent compounds.[7] The electron-donating and -withdrawing groups within the molecule create a

system capable of intramolecular charge transfer, a property that is harnessed in the design of solvatochromic dyes and fluorescent probes sensitive to their local environment.

Logical Flow of Application in Synthesis

Caption: Synthetic utility of **4-(dipropylamino)benzaldehyde**.

3.4 Materials Science

The electronic properties of **4-(dipropylamino)benzaldehyde** and its derivatives are of interest in materials science for the development of nonlinear optical (NLO) materials.[7] The significant intramolecular charge transfer can lead to high hyperpolarizabilities, a desirable characteristic for NLO applications.

Conclusion

4-(dipropylamino)benzaldehyde is a multifaceted chemical compound with a well-defined molecular structure and a range of valuable physicochemical properties. Its utility as a potent ALDH inhibitor, a versatile synthetic intermediate, and a precursor for functional materials underscores its importance in both academic and industrial research. This guide has provided a comprehensive overview of its key characteristics and applications, serving as a foundational resource for scientists and developers in the field.

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